

An In-depth Technical Guide to GDP-FAzP4Biotin: Structure, Properties, and Applications

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Compound of Interest		
Compound Name:	GDP-FAzP4Biotin	
Cat. No.:	B12377131	Get Quote

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Introduction

Guanosine Diphosphate-Functionalized Azido-PEG4-Biotin (GDP-FAzP4Biotin) is a complex, multi-functional molecular probe designed for advanced biochemical and cell biology research. This molecule incorporates a guanosine diphosphate (GDP) head group, a farnesyl-azido-phosphate analog, a polyethylene glycol (PEG4) spacer, and a biotin tail. This unique combination of moieties makes it a valuable tool for investigating protein-protein interactions, enzymatic mechanisms, and for the development of targeted therapeutics. This guide provides a comprehensive overview of its structure, properties, and potential applications, complete with detailed diagrams and hypothetical experimental protocols based on analogous compounds.

Molecular Structure and Properties

GDP-FAzP4Biotin is a chemically synthesized molecule that does not occur naturally. Its structure is designed to serve as a substrate analog for enzymes that recognize GDP, particularly those involved in prenylation, such as farnesyltransferases. The presence of an azide group allows for bio-orthogonal "click" chemistry reactions, while the biotin moiety enables highly specific detection and purification via streptavidin binding.

Chemical Structure



The structure of **GDP-FAzP4Biotin** can be elucidated from its SMILES (Simplified Molecular-Input Line-Entry System) notation: O=C1NC(N)=NC2=C1N=CN2[C@@H]3O--INVALID-LINK--COCCOCCOCCOCCOCCC(CCC[C@H]6[C@]7([H])--INVALID-LINK--=O)([H])CS6)=O)--INVALID-LINK---INVALID-LINK--[C@@H]4O)(O)=O)(O)=O)--INVALID-LINK--[C@H]3O. This complex string represents a molecule composed of:

- Guanosine Diphosphate (GDP): The core nucleotide that provides specificity for GDPbinding proteins.
- Farnesyl-Azido-Phosphate Analog: The "FAzP" portion is inferred to be a farnesyl diphosphate analog where a terminal group has been replaced with an azido-functionalized linker. This allows the molecule to act as a substrate for enzymes like farnesyltransferase.
- PEG4 Linker: The "P4" likely refers to a tetra-polyethylene glycol spacer. This linker
 increases the distance between the functional ends of the molecule, enhancing flexibility and
 reducing steric hindrance.
- Biotin: A vitamin that binds with extremely high affinity to streptavidin, facilitating detection and purification.

Physicochemical Properties

The quantitative properties of **GDP-FAzP4Biotin** are summarized in the table below. These have been primarily sourced from supplier data sheets and public chemical databases.



Property	Value	Source
Molecular Formula	C37H59N11O21P2S	MCE Datasheet
Molecular Weight	1087.94 g/mol	MCE Datasheet
CAS Number	2762518-71-6	MCE Datasheet
Appearance	White to off-white solid	Inferred
Solubility	Soluble in aqueous buffers (e.g., PBS, Tris)	Inferred
Storage Conditions	Store at -20°C to -80°C, protect from light	Inferred
Excitation/Emission	Not intrinsically fluorescent	Inferred

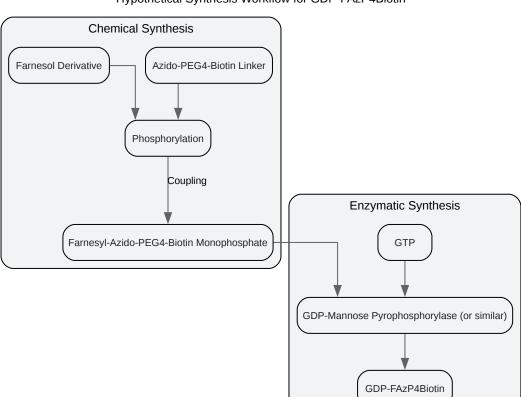
Synthesis and Bioconjugation

While a specific, published synthesis protocol for **GDP-FAzP4Biotin** is not readily available, a plausible chemoenzymatic approach can be inferred from the synthesis of similar GDP-sugar analogs and biotinylated probes.

Hypothetical Synthesis Workflow

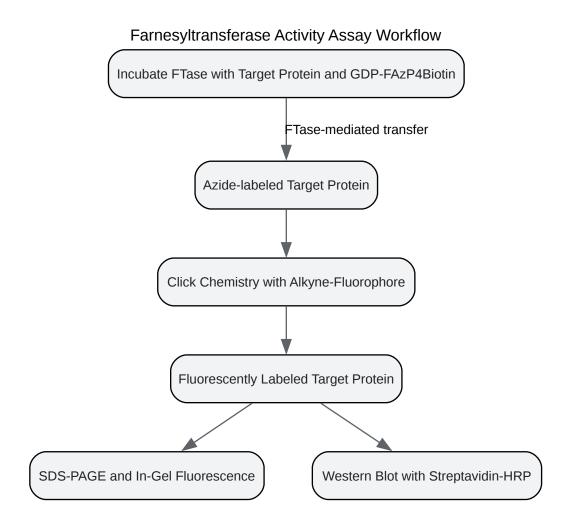
The synthesis would likely involve a multi-step process combining organic chemistry and enzymatic reactions.





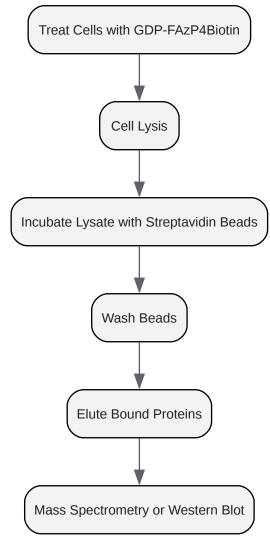
Hypothetical Synthesis Workflow for GDP-FAzP4Biotin



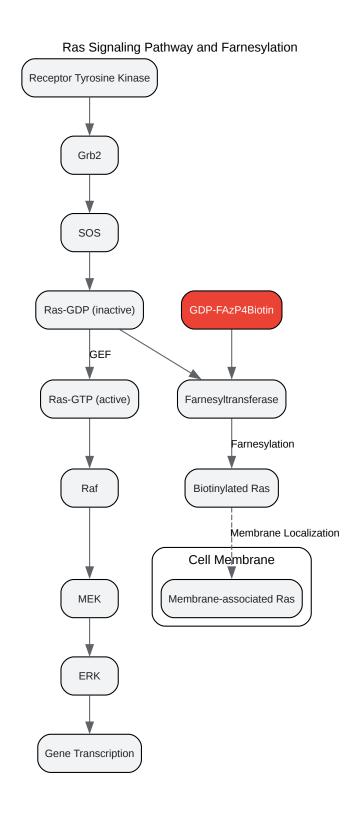




Pull-down of Farnesylated Proteins Workflow







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